

In vitro metabolism studies of Cipepofol with Cipepofol-d6-2 tracer

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Compound of Interest

Compound Name: Cipepofol-d6-2

Cat. No.: B12374947

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Application Note and Protocols: In Vitro Metabolism of Cipepofol

Introduction

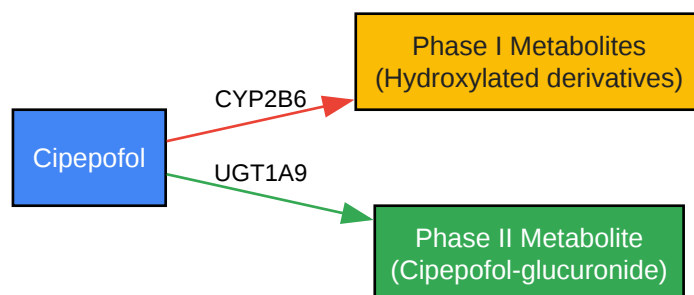
Cipepofol (also known as HSK3486) is a novel, short-acting intravenous general anesthetic.[1][2] As a 2,6-disubstituted phenol derivative, it is structurally related to propofol but exhibits a higher potency.[2][3] Understanding the metabolic fate of new chemical entities is a critical aspect of drug development, providing insights into their pharmacokinetic profiles, potential for drug-drug interactions, and overall safety. In vitro metabolism studies are essential for characterizing metabolic pathways and identifying the enzymes responsible for a drug's biotransformation.[4][5]

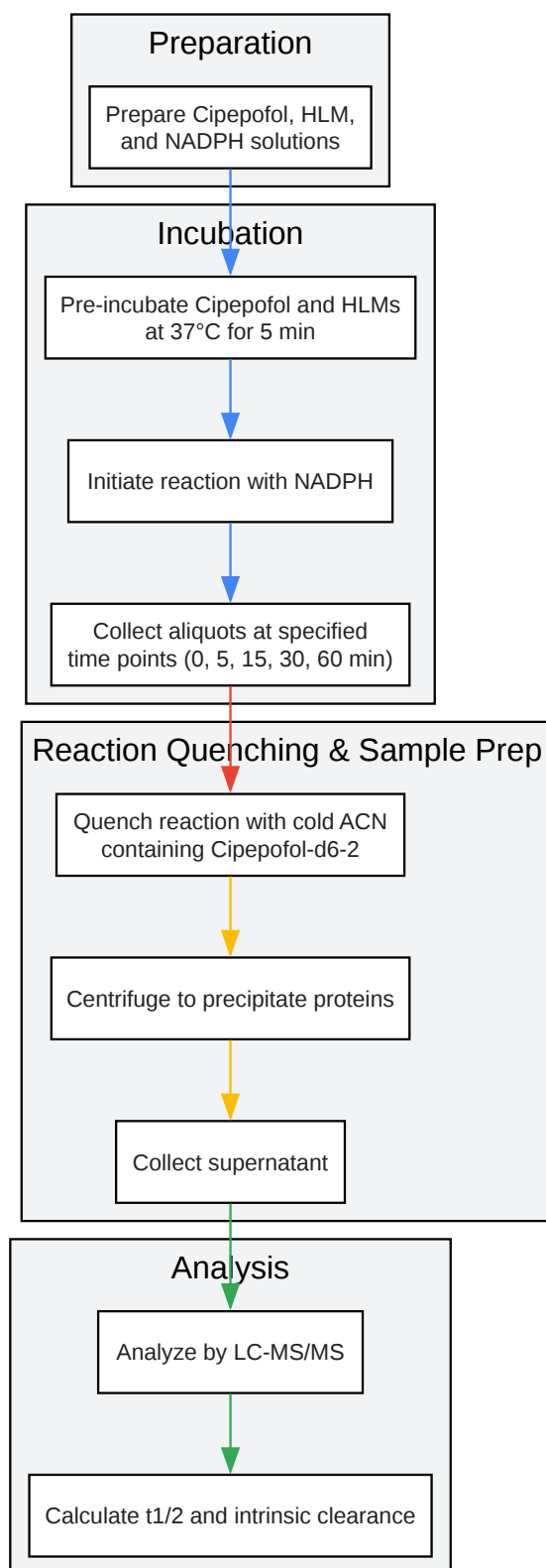
This document provides detailed protocols for conducting in vitro metabolism studies of Cipepofol using human liver microsomes. It also describes the use of **Cipepofol-d6-2**, a stable isotope-labeled internal standard, for accurate quantification of the parent drug and its metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6][7]

Predicted Metabolic Pathways of Cipepofol

Cipepofol is primarily metabolized by cytochrome P450 (CYP) enzymes, specifically CYP2B6, and by UDP-glucuronosyltransferase 1A9 (UGT1A9).[1] The metabolic pathways are expected to be similar to those of propofol, involving both Phase I oxidation and Phase II glucuronidation.[8][9][10]

Phase I metabolism likely involves hydroxylation of the isopropyl group or the cyclopropyl group, mediated by CYP enzymes. Phase II metabolism involves direct glucuronidation of the phenolic hydroxyl group by UGT enzymes to form Cipepofol-glucuronide.[1][2]





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References

- 1. The effects of CYP2B6 inactivators on the metabolism of ciprofol - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cipepofol - Wikipedia [en.wikipedia.org]
- 3. Effects of cipepofol on breathing patterns, respiratory drive, and inspiratory effort in mechanically ventilated patients - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Conduct of Drug Metabolism Studies Considered Good Practice (II): In Vitro Experiments - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Stable Isotope Labeled Tracers for Metabolic Pathway Elucidation by GC-MS and FT-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Sensitive Quantification of Drug Metabolites Using LC-MS | Technology Networks [technologynetworks.com]
- 8. researchgate.net [researchgate.net]
- 9. Metabolic Profiles of Propofol and Fospropofol: Clinical and Forensic Interpretative Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Clinical Importance of Potential Genetic Determinants Affecting Propofol Pharmacokinetics and Pharmacodynamics [frontiersin.org]
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